

Stability and safe handling of 1,4-disilabutane

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Compound of Interest

Compound Name: 1,4-Disilabutane

Cat. No.: B3137281

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Technical Support Center: 1,4-Disilabutane

This guide provides comprehensive information on the stability and safe handling of **1,4-disilabutane** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **1,4-disilabutane** and what are its primary identifiers?

A1: **1,4-Disilabutane** is an organohydridosilane chemical intermediate with the chemical formula $C_2H_{10}Si_2$.^[1] It is also known as 1,2-ethanediylbis(silane) or disilylethane.^{[1][2]} Its key identifiers are:

- CAS Number: 4364-07-2^{[3][4][5]}
- Molecular Weight: 90.27 g/mol ^{[3][6]}

Q2: What are the main hazards associated with **1,4-disilabutane**?

A2: **1,4-Disilabutane** is a highly flammable liquid and vapor that can form explosive mixtures with air.^[1] Vapors have been reported to ignite spontaneously upon contact with air.^{[1][2]} It is also classified as a serious eye irritant and may cause skin and respiratory tract irritation.^[1]

Q3: How should **1,4-disilabutane** be stored?

A3: It must be stored in a tightly sealed container under a dry, inert atmosphere (e.g., nitrogen or argon).^[1] The storage area should be cool, well-ventilated, and away from heat, sparks, and open flames.^{[1][7]}

Q4: What materials are incompatible with **1,4-disilabutane**?

A4: **1,4-Disilabutane** is incompatible with several substances, including:

- Acids[1]
- Alcohols[1]
- Oxidizing agents[1]
- Water (reacts)[1]
- Platinum and Lewis acids (can generate flammable hydrogen gas)[1]

Q5: What personal protective equipment (PPE) is required when handling this compound?

A5: The recommended personal protective equipment includes:

- Hand Protection: Neoprene or nitrile rubber gloves.[1]
- Eye Protection: Chemical goggles. Contact lenses should not be worn.[1]
- Skin and Body Protection: Wear suitable protective clothing.[1]
- Respiratory Protection: A NIOSH-certified organic vapor (black cartridge) respirator is recommended where inhalation exposure may occur.[1]

Troubleshooting Guide

Problem 1: A "cracking" or "popping" sound is heard from the vacuum pump during solvent removal.

- Cause: This sound can be associated with the ignition of **1,4-disilabutane** vapors that have been subjected to static discharge or heat within the pump.[1][2] Vapors are known to be pyrophoric or spontaneously ignite.[1][2]
- Solution:
 - Immediately and safely shut down the vacuum source.
 - Ensure the system is under an inert atmosphere before taking any further action.
 - To prevent this, use a cold trap (e.g., liquid nitrogen or dry ice/acetone) between your apparatus and the vacuum pump to condense volatile silane vapors.
 - Ensure all equipment is properly grounded to prevent static discharge.[1]

Problem 2: The compound appears to have decomposed or is yielding unexpected products in a reaction.

- Cause: **1,4-Disilabutane** is highly sensitive to moisture and air.[\[1\]](#)[\[3\]](#) Contamination from these sources can lead to hydrolysis and the formation of siloxanes or other byproducts. It is stable only in sealed containers under a dry, inert atmosphere.[\[1\]](#)
- Solution:
 - Review your experimental setup to ensure all glassware was rigorously dried (e.g., oven-dried at >125°C) and cooled under an inert atmosphere.[\[8\]](#)
 - Use established air-free techniques, such as a Schlenk line or a glovebox, for all manipulations.[\[9\]](#)[\[10\]](#)
 - Ensure that all solvents and reagents used are anhydrous and deoxygenated.
 - Verify the integrity of the inert atmosphere in your storage container.

Problem 3: The material turns cloudy or forms a precipitate upon storage.

- Cause: This is a strong indication of contamination, most likely from a leak in the storage container that allowed moisture or air to enter. The compound reacts with water.[\[1\]](#)
- Solution:
 - The contaminated material should be considered compromised and may not be suitable for further use.
 - Safely quench and dispose of the material according to your institution's guidelines.
 - Inspect the storage container, including the cap and septum, for any signs of damage or poor sealing before storing fresh material. The Sure/Seal™ packaging system is an example of a robust storage solution.[\[11\]](#)

Data Presentation

Table 1: Physical and Chemical Properties of **1,4-Disilabutane**

Property	Value	Reference(s)
Molecular Formula	C ₂ H ₁₀ Si ₂	[1]
Molecular Weight	90.27 g/mol	[3][6]
Physical State	Liquid	[1]
Appearance	Clear to straw liquid	[2][12]
Boiling Point	45-46 °C	[2][3][13]
Density	0.697 g/cm ³	[1][3]
Refractive Index	1.4141	[3][13]
Flash Point	-31 °C (-24 °F)	[3][13]
Solubility	Reacts with water	[1]

Table 2: Safety and Hazard Information

Hazard Classification	Description	Reference(s)
GHS Pictograms	GHS02 (Flame), GHS07 (Exclamation Mark)	[1]
Signal Word	Danger	[1]
Hazard Statements	H225: Highly flammable liquid and vapor.	[1]
H319: Causes serious eye irritation.	[1]	
Fire Hazard	Vapors may ignite spontaneously in air.	[1][2]
Explosion Hazard	May form flammable/explosive vapor-air mixture.	[1]

Experimental Protocols

Protocol 1: Safe Handling and Transfer of **1,4-Disilabutane** using Syringe Technique

This protocol assumes the use of a Sure/Seal™ type bottle or a vessel sealed with a septum. All operations should be performed in a well-ventilated fume hood.

1. Preparation of Glassware:

- Ensure all glassware (syringes, needles, reaction flasks) is oven-dried (e.g., 125°C overnight) and cooled under a stream of dry inert gas (nitrogen or argon).[8]
- Assemble the reaction apparatus while hot and flush with inert gas.[8]
- Use a bubbler to maintain a slight positive pressure of inert gas throughout the procedure.[8]

2. Syringe Preparation:

- Dry the syringe and needle in an oven.
- Flush the cooled syringe and needle assembly with dry inert gas at least 10 times to remove residual air and moisture.[11]
- To test for leaks, fill the syringe halfway with inert gas, insert the needle tip into a rubber stopper, and apply gentle pressure to the plunger. The plunger should not move.[8]

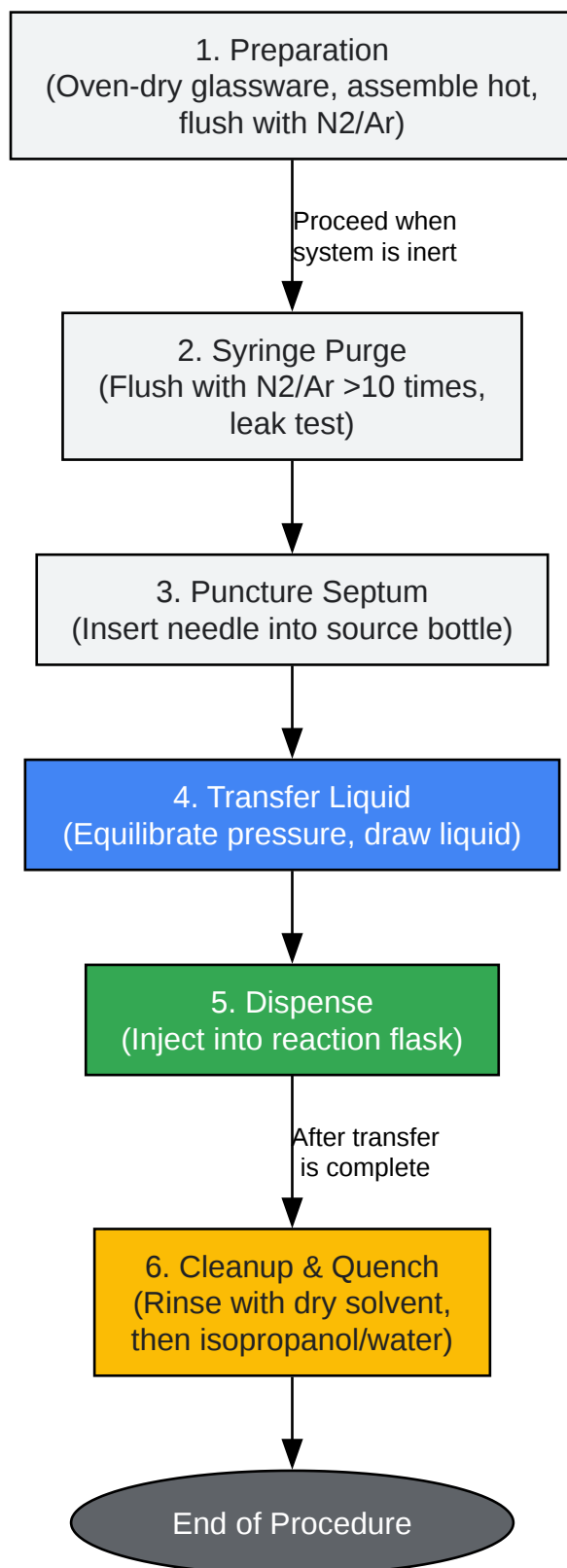
3. Transfer Procedure:

- Ensure the source bottle of **1,4-disilabutane** is at ambient temperature.
- Puncture the septum of the source bottle with the needle of the prepared syringe.
- Introduce an equivalent volume of inert gas from the syringe into the bottle to equalize pressure.
- Carefully draw the desired volume of liquid into the syringe.
- Withdraw the needle from the source bottle.
- Immediately insert the needle through the septum of the reaction flask.
- Slowly dispense the liquid into the reaction flask.

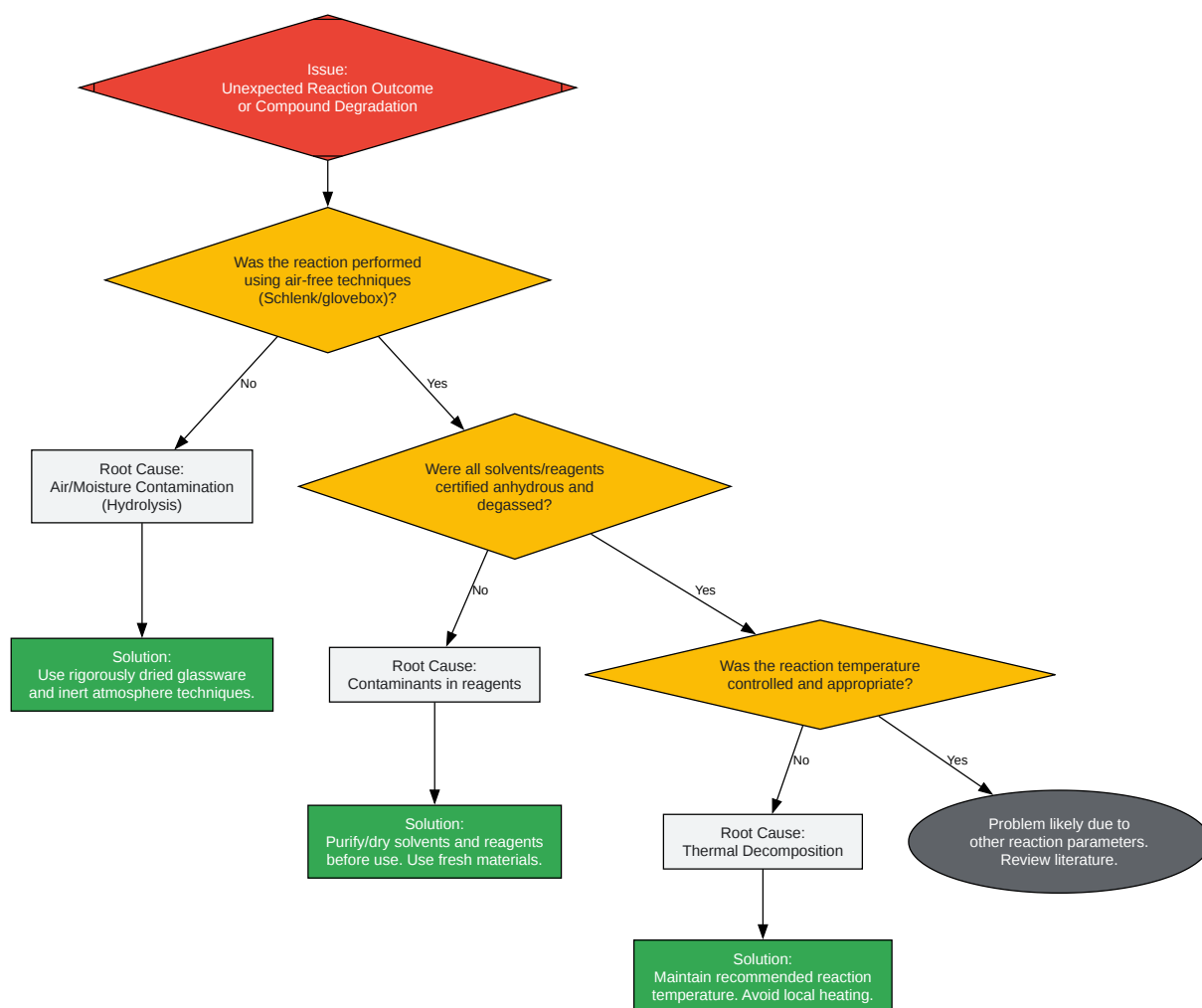
4. Post-Transfer and Cleanup:

- Remove the needle from the reaction flask.
- Immediately rinse the syringe and needle by drawing up and expelling a dry, inert solvent (e.g., anhydrous hexane or toluene) multiple times in the fume hood.
- Then, carefully draw a quenching agent (e.g., isopropanol) into the syringe to react with any residual silane, followed by water and a final detergent wash.

Mandatory Visualization



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Caption: Workflow for the safe transfer of **1,4-disilabutane**.[Click to download full resolution via product page](#)

Caption: Troubleshooting logic for unexpected reaction results.

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